

Application Notes and Protocols for Phosphocreatine Disodium Tetrahydrate in Neuroprotection Research

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Compound of Interest

Compound Name: *Phosphocreatine disodium tetrahydrate*

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Introduction

Phosphocreatine (PCr), a pivotal molecule in cellular bioenergetics, is increasingly recognized for its neuroprotective properties. As a readily available energy reservoir, PCr plays a crucial role in maintaining ATP homeostasis in tissues with high and fluctuating energy demands, such as the brain.^{[1][2][3]} Exogenous administration of **phosphocreatine disodium tetrahydrate** offers a promising therapeutic strategy for mitigating neuronal damage in various neurological disorders. These application notes provide an overview of the mechanisms of action of PCr and detailed protocols for its use in established in vitro and in vivo models of neurodegeneration and ischemic injury.

Mechanism of Action

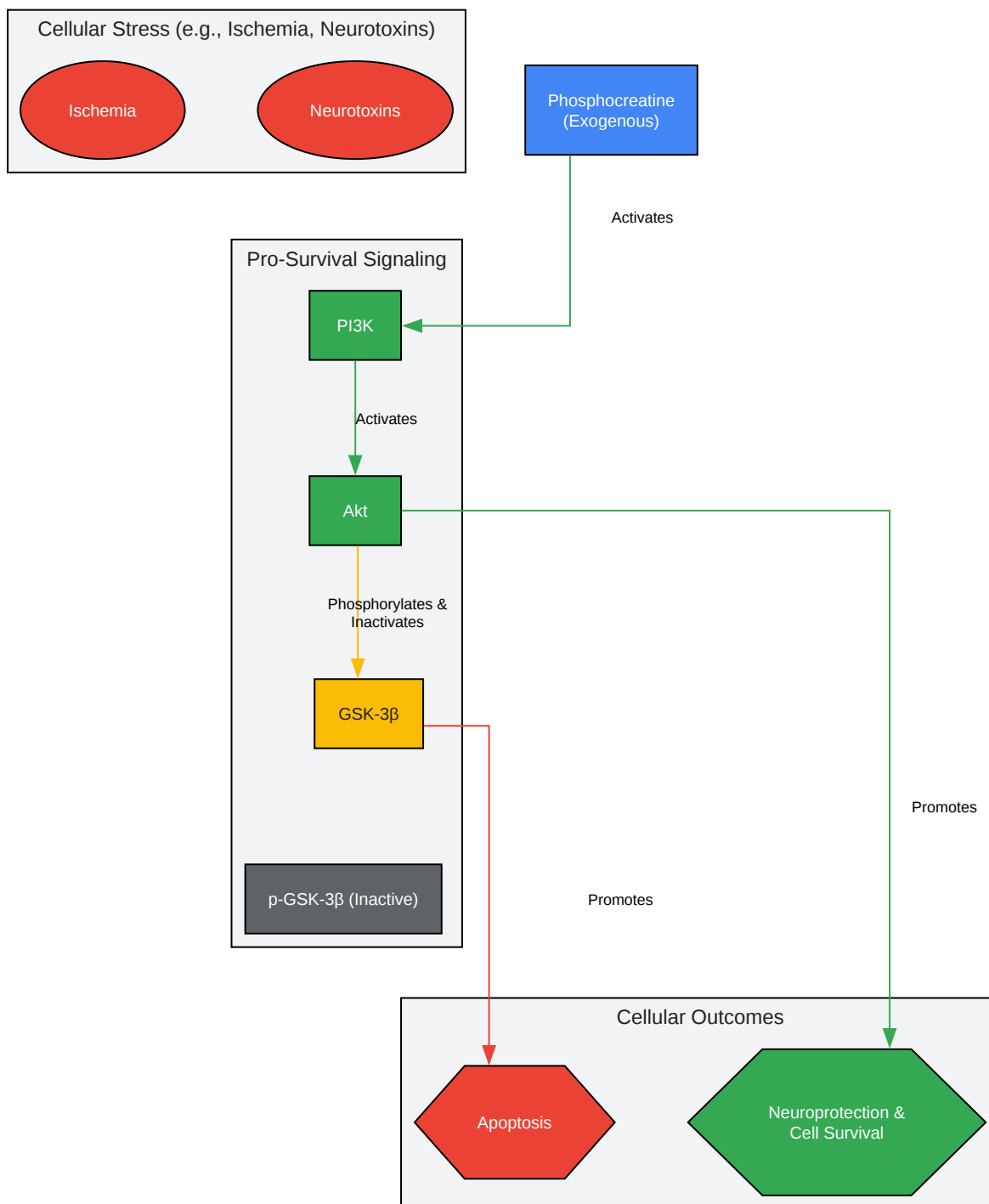
The neuroprotective effects of phosphocreatine are multifaceted, primarily revolving around the maintenance of cellular energy and the modulation of key signaling pathways.

- **Energy Buffering:** In states of metabolic stress, such as ischemia or hypoxia, PCr can rapidly donate its high-energy phosphate group to ADP to regenerate ATP, a reaction catalyzed by

creatine kinase.[2][4][5] This process is vital for sustaining essential cellular functions and preventing energy failure-induced cell death.

- **Reduction of Oxidative Stress:** PCr has been shown to possess antioxidant properties, reducing the production of reactive oxygen species (ROS) and lipid peroxidation in response to neurotoxic insults.[1][6] By mitigating oxidative stress, PCr helps to preserve mitochondrial function and integrity.[1]
- **Modulation of Signaling Pathways:** Research indicates that PCr exerts its neuroprotective effects through the activation of pro-survival signaling cascades. Notably, the phosphatidylinositol-3 kinase (PI3K)/Akt pathway is a key mediator of PCr's effects.[1][6] Activation of Akt leads to the phosphorylation and inactivation of glycogen synthase kinase-3 β (GSK-3 β), a protein implicated in apoptotic pathways.[1] Furthermore, PCr has been shown to influence the AKT/GSK-3 β /Tau/APP/CDK5 pathways, which are relevant in the context of Alzheimer's disease.[7]
- **Anti-apoptotic Effects:** By preserving energy levels and activating pro-survival pathways, PCr can inhibit the apoptotic cascade. Studies have demonstrated that PCr treatment can reduce the expression of key apoptotic proteins like caspase-3 and modulate the Bcl-2/Bax ratio.[4][7]

Neuroprotective Signaling Pathway of Phosphocreatine





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